

(rac)-ONO-2050297 solution preparation and stability

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: (rac)-ONO-2050297

Cat. No.: B15571759

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Application Notes and Protocols: (rac)-ONO-2050297

For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the preparation and handling of **(rac)-ONO-2050297** solutions, a potent dual antagonist of the cysteinyl leukotriene receptors 1 and 2 (CysLT1 and CysLT2). Adherence to these guidelines is crucial for ensuring the stability and efficacy of the compound in experimental settings.

Solution Preparation

Proper preparation of **(rac)-ONO-2050297** solutions is critical for obtaining reliable and reproducible experimental results. The following table summarizes the solubility of **(rac)-ONO-2050297** in common laboratory solvents.

Table 1: Solubility of **(rac)-ONO-2050297**

Solvent	Solubility	Concentration (w/v)	Molar Concentration (approx.)
Dimethyl Sulfoxide (DMSO)	≥ 27.3 mg/mL	≥ 2.73%	≥ 50 mM
Ethanol	≥ 2.9 mg/mL	≥ 0.29%	≥ 5.3 mM
Phosphate-Buffered Saline (PBS), pH 7.2	Insoluble	-	-

Note: Data is based on available information and may vary slightly between batches.

Experimental Protocol: Preparation of a 10 mM DMSO Stock Solution

This protocol describes the preparation of a concentrated stock solution of **(rac)-ONO-2050297** in DMSO, which can be further diluted for various experimental applications.

Materials:

- **(rac)-ONO-2050297** (MW: 546.61 g/mol)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile, amber microcentrifuge tubes or vials
- Calibrated micropipettes
- Vortex mixer

Procedure:

- Equilibrate the vial of **(rac)-ONO-2050297** to room temperature before opening.
- Weigh out the desired amount of the compound using an analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, weigh 5.47 mg of **(rac)-ONO-2050297**.

- Transfer the weighed compound into a sterile, amber microcentrifuge tube.
- Add the appropriate volume of anhydrous DMSO to the tube. For a 10 mM solution with 5.47 mg of the compound, add 1 mL of DMSO.
- Cap the tube tightly and vortex thoroughly for 1-2 minutes until the compound is completely dissolved. Gentle warming to 37°C can aid in dissolution if necessary.
- Visually inspect the solution to ensure there are no undissolved particles.
- Aliquot the stock solution into smaller, single-use volumes in amber microcentrifuge tubes to minimize freeze-thaw cycles.

Solution Stability and Storage

The stability of **(rac)-ONO-2050297** solutions is dependent on the solvent and storage conditions. Improper storage can lead to degradation of the compound and loss of biological activity.

Table 2: Recommended Storage and Stability of **(rac)-ONO-2050297** Solutions

Solvent	Storage Temperature	Light Protection	Stability
DMSO Stock Solution	-20°C	Recommended (Amber vials)	At least 6 months
DMSO Stock Solution	-80°C	Recommended (Amber vials)	At least 2 years
Aqueous Working Solutions (with ≤0.1% DMSO)	2-8°C	Recommended	Prepare fresh daily; use within 12 hours

Experimental Protocol: Preparation of an Aqueous Working Solution

This protocol details the dilution of the DMSO stock solution into an aqueous buffer for use in cell-based assays or other in vitro experiments.

Materials:

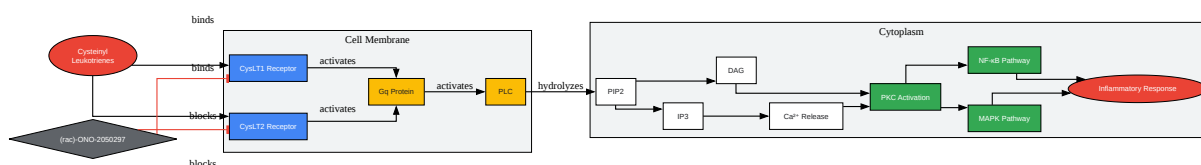
- 10 mM **(rac)-ONO-2050297** DMSO stock solution
- Sterile, cell culture grade Phosphate-Buffered Saline (PBS) or other appropriate aqueous buffer
- Sterile polypropylene tubes

Procedure:

- Thaw a single-use aliquot of the 10 mM DMSO stock solution at room temperature.
- Perform a serial dilution of the stock solution in the desired aqueous buffer to achieve the final working concentration.
- Ensure the final concentration of DMSO in the working solution is non-toxic to the experimental system (typically $\leq 0.1\%$).
- For example, to prepare 1 mL of a 10 μ M working solution, add 1 μ L of the 10 mM DMSO stock to 999 μ L of PBS. This results in a final DMSO concentration of 0.1%.
- Mix the working solution thoroughly by gentle inversion or pipetting.
- Use the freshly prepared aqueous working solution immediately or within 12 hours if stored at 2-8°C and protected from light. Do not store aqueous solutions for extended periods.

Mechanism of Action: CysLT1/CysLT2 Signaling Pathway

(rac)-ONO-2050297 is a potent antagonist of both the CysLT1 and CysLT2 receptors. These receptors are G-protein coupled receptors (GPCRs) that are activated by cysteinyl leukotrienes (LTC₄, LTD₄, and LTE₄), which are inflammatory lipid mediators. The binding of these ligands to their receptors triggers a cascade of intracellular signaling events.

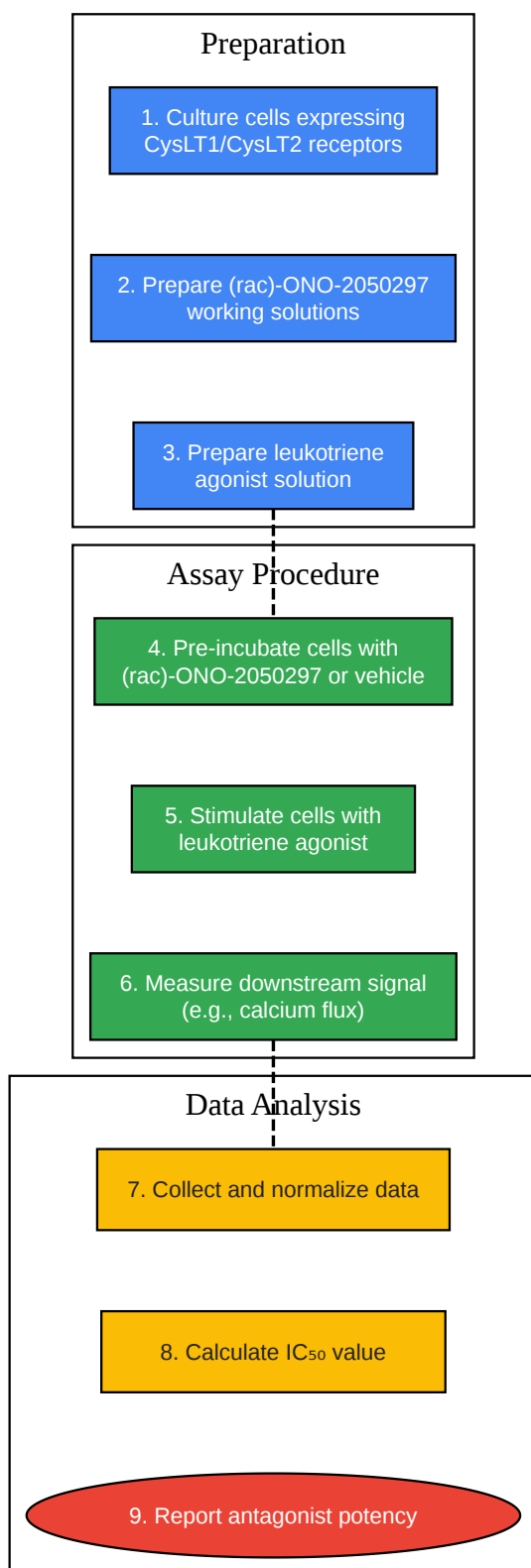


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Caption: CysLT1/CysLT2 signaling pathway and antagonism by **(rac)-ONO-2050297**.

Experimental Workflow: In Vitro Cell-Based Assay

The following diagram outlines a typical workflow for evaluating the antagonist activity of **(rac)-ONO-2050297** in a cell-based assay, such as a calcium flux assay.



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Caption: Workflow for an in vitro cell-based antagonist assay.

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Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com